

# Potassium thiocyanate-<sup>13</sup>C CAS number and molecular weight

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## Compound of Interest

Compound Name: Potassium thiocyanate-<sup>13</sup>C

Cat. No.: B141147

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## An In-Depth Technical Guide to Potassium Thiocyanate-<sup>13</sup>C

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on Potassium thiocyanate-<sup>13</sup>C, a stable isotope-labeled compound valuable in a range of scientific applications. The guide covers its fundamental properties, key applications, and detailed experimental protocols where available, with a focus on its utility in metabolic research and analytical chemistry.

### Core Compound Data

Potassium thiocyanate-<sup>13</sup>C is a salt of thiocyanic acid where the carbon atom is the heavy isotope <sup>13</sup>C. This isotopic labeling allows for its use as a tracer in various biological and chemical systems.

Property	Value	Reference
CAS Number	143827-33-2	[1]
Molecular Formula	K <sup>13</sup> CSN	[1]
Molecular Weight	~98.17 g/mol	

## Key Applications

Potassium thiocyanate-<sup>13</sup>C is a versatile tool in several research areas due to its unique isotopic label.

### Metabolic Studies and Flux Analysis

As an isotopically labeled molecule, Potassium thiocyanate-<sup>13</sup>C serves as a valuable tracer in metabolic studies.[1] By introducing it into a biological system, researchers can track the metabolic fate of the thiocyanate carbon.[1] This is particularly useful for elucidating complex metabolic pathways and quantifying the flux of metabolites through these pathways.[2] The <sup>13</sup>C isotope can be detected using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), allowing for the identification of downstream metabolites that have incorporated the labeled carbon.[1][2]

### Solid-State Nuclear Magnetic Resonance (NMR) Spectroscopy

The enriched <sup>13</sup>C nucleus in Potassium thiocyanate-<sup>13</sup>C provides a strong signal in solid-state NMR spectroscopy.[1] This makes it an excellent probe molecule for studying the structure and dynamics of molecules adsorbed on surfaces or within solid materials.[1]

### Chemical Synthesis of <sup>13</sup>C-Labeled Molecules

Potassium thiocyanate-<sup>13</sup>C can be used as a starting reagent for the chemical synthesis of other <sup>13</sup>C-labeled compounds.[1] This allows for the introduction of an isotopic label at a specific position in a larger molecule, which can then be used in a variety of research applications, including drug discovery and development.[1]

### Precursor for Labeled Nitric Oxide Biosynthesis

The dually labeled Potassium thiocyanate-<sup>13</sup>C,<sup>15</sup>N is instrumental in studying the biosynthesis of nitric oxide (NO), a critical signaling molecule.[2] It allows researchers to track the conversion of the thiocyanate ion to NO by enzymes like myeloperoxidase, especially under conditions of inflammation and oxidative stress.[2] This provides insights into host defense mechanisms and vascular regulation.[2]

## Experimental Protocols

While detailed, step-by-step protocols for every application of Potassium thiocyanate- $^{13}\text{C}$  are not readily available in published literature, this section provides a detailed example of its use in chemical synthesis and outlines the general methodology for its application in metabolic tracing.

### Synthesis of 2'- $^{13}\text{C}$ -L-Histidine using Potassium Thiocyanate- $^{13}\text{C}$

This protocol details the use of Potassium thiocyanate- $^{13}\text{C}$  as a precursor in the synthesis of isotopically labeled L-histidine.

Materials:

- Potassium thiocyanate- $^{13}\text{C}$  ( $\text{K}^{13}\text{SCN}$ )
- Benzyl chloride
- N-acetylglycine
- Other necessary reagents and solvents for multi-step organic synthesis

Procedure:

- Preparation of  $^{13}\text{C}$ -benzyl isothiocyanate: Potassium thiocyanate- $^{13}\text{C}$  is reacted with benzyl chloride to produce  $^{13}\text{C}$ -benzyl isothiocyanate. The reaction mixture is heated under reflux, and the product is extracted and purified.
- Synthesis of [ $^{13}\text{C}$ ]-N-benzyl-N'-(2'-acetamido)thiourea: The  $^{13}\text{C}$ -benzyl isothiocyanate is then reacted with N-acetylglycine to form the corresponding thiourea derivative.
- Cyclization to form the imidazole ring: The thiourea derivative undergoes a series of reactions, including cyclization, to form the  $^{13}\text{C}$ -labeled imidazole ring, which is the core of histidine.
- Further synthetic steps and purification: The labeled imidazole intermediate is then converted to 2'- $^{13}\text{C}$ -L-histidine dihydrochloride through several additional synthetic steps, followed by

purification.

- Analysis: The final product's isotopic enrichment and purity are confirmed using NMR spectroscopy and mass spectrometry.

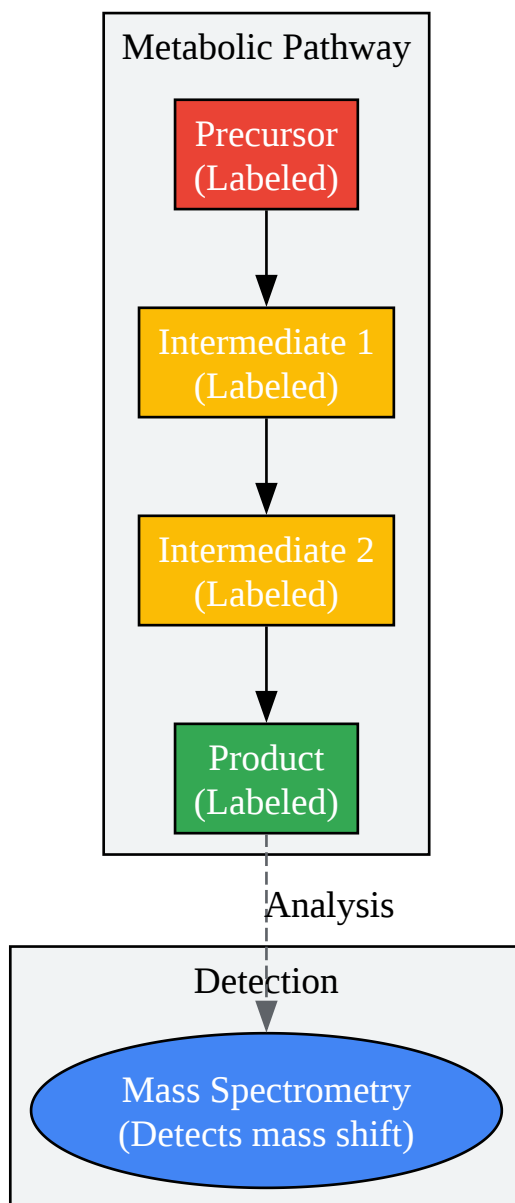
## General Protocol for a $^{13}\text{C}$ Metabolic Tracer Study

This outlines a general workflow for using a  $^{13}\text{C}$ -labeled substrate like Potassium thiocyanate- $^{13}\text{C}$  in a metabolic tracing experiment.

1. Tracer Introduction: The biological system of interest (e.g., cell culture, organism) is exposed to a medium containing Potassium thiocyanate- $^{13}\text{C}$ .[\[2\]](#)
2. Sampling: Samples are collected over time or after the system has reached an isotopic steady state, where the enrichment of the  $^{13}\text{C}$  label in the metabolites of interest has stabilized.[\[2\]](#)
3. Metabolite Extraction: The collected samples are processed to extract the metabolites.[\[2\]](#)
4. Analytical Detection: The extracted metabolites are analyzed by mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy to detect and quantify the incorporation of the  $^{13}\text{C}$  label.[\[2\]](#)
5. Data Analysis: The isotopic labeling patterns in the downstream metabolites are analyzed to map the flow of the  $^{13}\text{C}$  label through the metabolic network, providing insights into pathway activity.[\[2\]](#)

## Visualizations

The following diagrams illustrate key concepts and workflows related to the application of Potassium thiocyanate- $^{13}\text{C}$ .



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## References

- 1. Buy Potassium thiocyanate-13C | 143827-33-2 [smolecule.com]
- 2. Potassium thiocyanate-13C,15N | Isotope-Labeled Reagent [benchchem.com]
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